

Personal protective equipment for handling (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid

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Compound of Interest

Compound Name: (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid

Cat. No.: B092257

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Essential Safety and Handling Guide for (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid

This guide provides crucial safety and logistical information for handling **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure personal safety and proper disposal of this chemical compound.

While a specific Safety Data Sheet (SDS) for **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** is not readily available, data from structurally similar compounds such as Quinazolin-7-ylboronic acid and 4(3H)-Quinazolinone indicate potential hazards. These hazards include being harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation^{[1][2]}. Therefore, it is imperative to handle this compound with appropriate precautions.

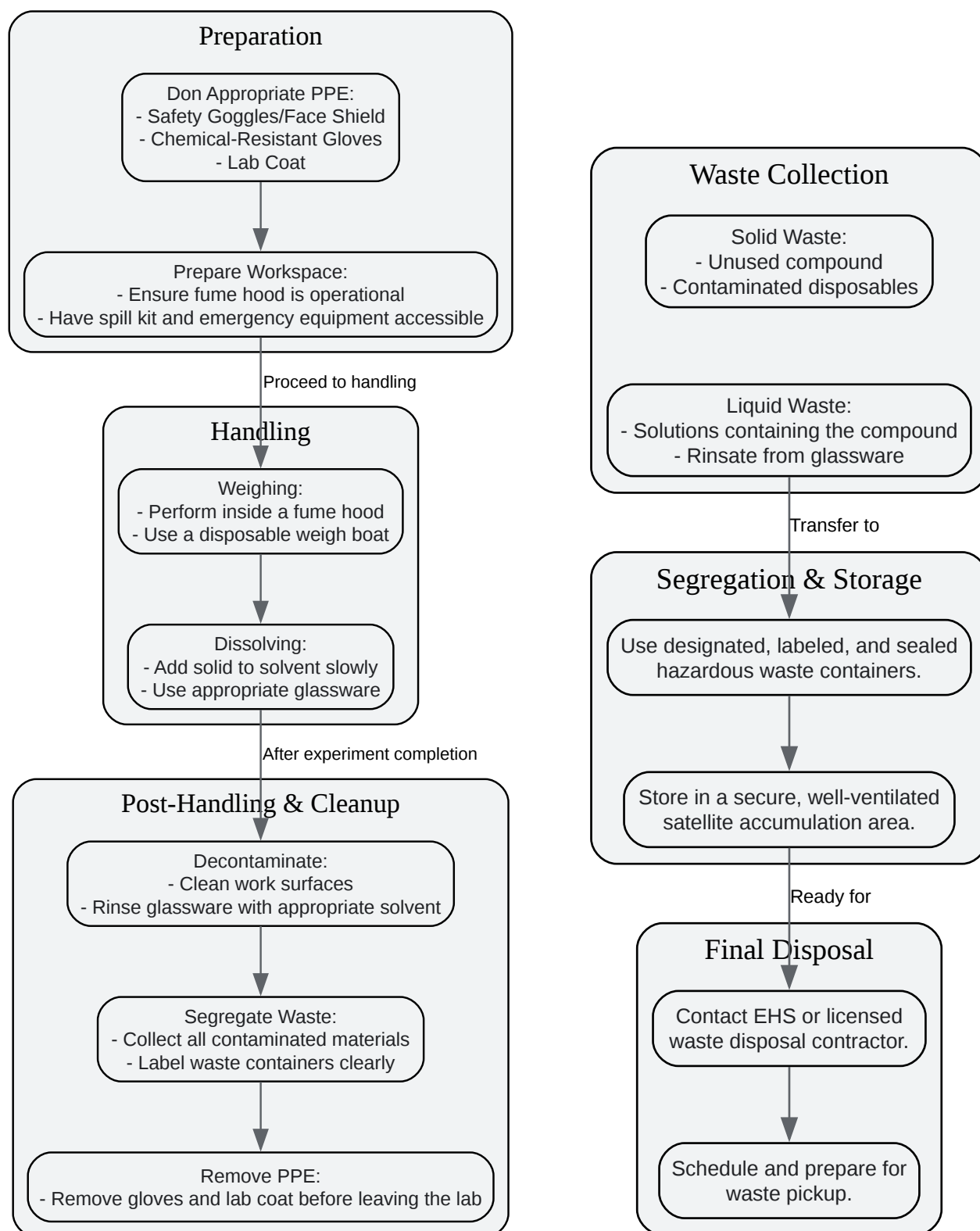
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye Protection	Chemical Safety Goggles or Face Shield	Must meet EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option.
Body Protection	Laboratory Coat	A full-length lab coat is required to protect against spills.
Respiratory Protection	Fume Hood or Respirator	All handling of the solid compound should be done in a well-ventilated area, preferably a chemical fume hood, to prevent inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator is necessary.

Operational Plan for Handling

Adherence to a strict operational plan is essential for the safe handling of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid**.



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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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